

# In-Depth Technical Guide to Dicumene Chromium (CAS Number 12001-89-7)

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## Compound of Interest

Compound Name: *Dicumene chromium*

Cat. No.: *B15345860*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **Dicumene chromium**, also known as bis(cumene)chromium or bis(isopropylbenzene)chromium. The information is compiled from various scientific sources to support research and development activities.

## Core Properties

**Dicumene chromium** is an organometallic compound with the chemical formula  $C_{18}H_{24}Cr$ .<sup>[1]</sup> It consists of a central chromium atom coordinated to two cumene (isopropylbenzene) ligands.

## Physical and Chemical Properties

Quantitative data for **Dicumene chromium** is primarily based on computed values. Experimental data is limited in publicly available literature.

Property	Value	Source
Molecular Formula	C <sub>18</sub> H <sub>24</sub> Cr	[1]
Molecular Weight	292.42 g/mol	[1]
CAS Number	12001-89-7	
Appearance	Data not available	
Melting Point	Data not available	
Boiling Point	Data not available	
Density	Data not available	
Solubility	Data not available	

## Safety and Handling

**Dicumene chromium** is classified as a hazardous substance. It is a potential carcinogen and is toxic by skin contact and intravenous routes. It is also a skin and eye irritant. When heated to decomposition, it emits acrid and irritating fumes.[1]

Hazard Information	Details	Source
Toxicity	Poison by skin contact and intravenous routes. Moderately toxic by ingestion.	[1]
Carcinogenicity	Confirmed human carcinogen (ACGIH).	[1]
Irritancy	Skin and eye irritant.	[1]
Reactivity	Reacts with air and water.	

Exposure Limits:

Organization	Limit	Source
OSHA PEL	TWA 1 mg(Cr)/m <sup>3</sup>	<a href="#">[1]</a>
ACGIH TLV	TWA 0.05 mg(Cr)/m <sup>3</sup>	<a href="#">[1]</a>
NIOSH REL	(Chromium(VI)) CL 1 μg(Cr(VI))/m <sup>3</sup>	<a href="#">[1]</a>

## Experimental Protocols

Detailed experimental protocols for the synthesis and application of **Dicumene chromium** are not readily available in the public domain. However, a general procedure for the synthesis of related bis(arene)chromium compounds, the Fischer-Hafner synthesis, can be adapted.

### Synthesis via Fischer-Hafner Reaction (General Protocol)

The Fischer-Hafner synthesis is a common method for preparing bis(arene)metal complexes. The following is a generalized protocol that can be adapted for **Dicumene chromium**.

Materials:

- Anhydrous chromium(III) chloride (CrCl<sub>3</sub>)
- Aluminum powder (Al)
- Anhydrous aluminum chloride (AlCl<sub>3</sub>)
- Cumene (isopropylbenzene)
- Sodium dithionite (Na<sub>2</sub>S<sub>2</sub>O<sub>4</sub>)
- Aqueous sodium hydroxide (NaOH)
- Anhydrous, deoxygenated solvents (e.g., diethyl ether, THF)
- Inert atmosphere apparatus (e.g., Schlenk line or glovebox)

#### Procedure:

- Under an inert atmosphere, a mixture of anhydrous chromium(III) chloride, aluminum powder, and anhydrous aluminum chloride is prepared in a reaction vessel.
- Cumene is added to the mixture.
- The reaction mixture is heated to promote the reductive Friedel-Crafts reaction, leading to the formation of the cationic bis(cumene)chromium complex,  $[(C_9H_{12})_2Cr]^+$ .
- After the reaction is complete, the mixture is cooled, and the cationic complex is extracted.
- The cationic complex is then reduced to the neutral **Dicumene chromium**. This is typically achieved by treatment with a reducing agent such as sodium dithionite in an alkaline aqueous solution.
- The resulting **Dicumene chromium** is then extracted with an organic solvent, and the solvent is removed under vacuum to yield the final product.

Note: This is a generalized protocol and requires optimization for specific yields and purity.

## Applications

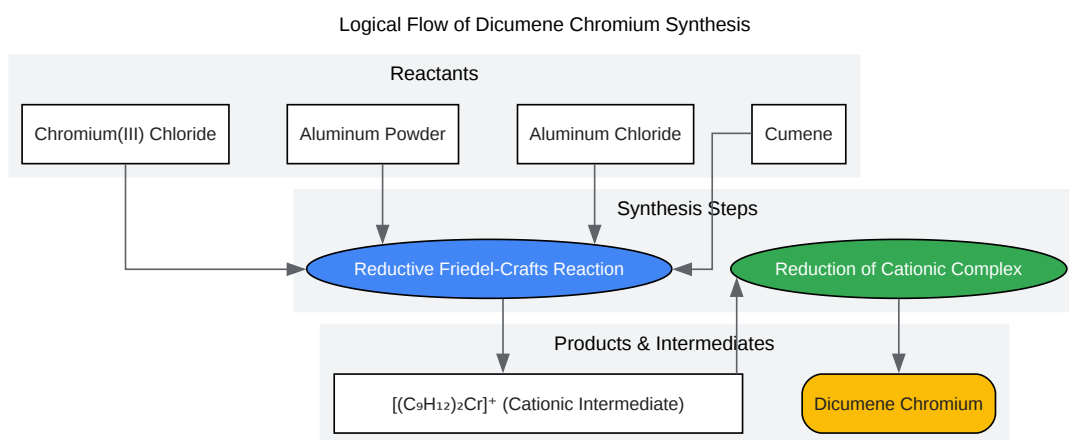
The primary application of **Dicumene chromium** is as a catalyst, particularly in the field of olefin polymerization.

### Ethylene Polymerization Catalyst

**Dicumene chromium**, often supported on silica or other inorganic oxides, can act as a catalyst for the polymerization of ethylene to produce polyethylene. The chromium center is the active site for the coordination and insertion of ethylene monomers.

## Visualizations

### Logical Relationship of Synthesis

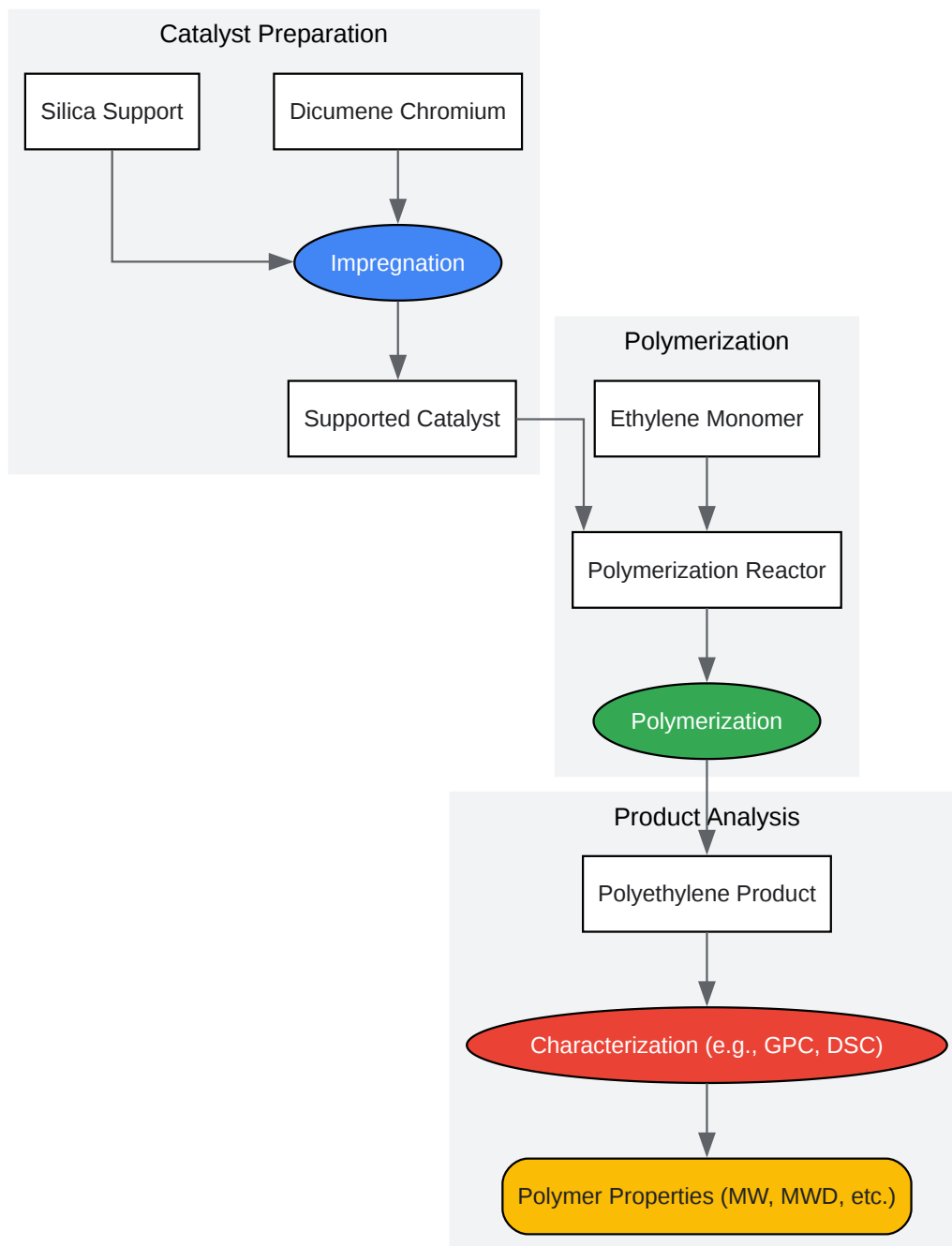


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Caption: Logical flow of **Dicumene Chromium** synthesis.

## Experimental Workflow for Catalytic Ethylene Polymerization

## Experimental Workflow: Ethylene Polymerization

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## References

- 1. vdoc.pub [vdoc.pub]
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